

An In-depth Technical Guide on the Structure of 25-Methyhexacosanoyl-CoA

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed examination of the molecular structure of **25-methyhexacosanoyl-CoA**, a very-long-chain fatty acyl-CoA. Understanding the precise structure of such molecules is fundamental in various research and development areas, including metabolism, enzymology, and the development of therapeutics targeting fatty acid pathways.

Molecular Composition

25-Methyhexacosanoyl-CoA is a complex biomolecule comprised of three primary components: a long-chain fatty acyl group, a pantothenic acid (Vitamin B5) derivative, and an adenosine triphosphate (ATP) derivative. The systematic name "**25-methyhexacosanoyl-CoA**" precisely describes its chemical makeup:

- Hexacosanoyl: This root indicates a saturated fatty acyl chain containing 26 carbon atoms.
 The "-oyl" suffix signifies that it is an acyl group, formed by the removal of a hydroxyl group from the carboxylic acid.
- 25-Methyl: This prefix specifies the presence of a methyl (-CH3) group as a substituent on the 25th carbon atom of the hexacosanoyl chain.
- CoA: This abbreviation stands for Coenzyme A, a large molecule that acts as a carrier for the acyl group.



The fatty acyl group is linked to Coenzyme A via a high-energy thioester bond, which is crucial for its biochemical reactivity.

Structural Elucidation

The complete structure of **25-methyhexacosanoyl-CoA** can be visualized by considering its constituent parts:

- The Acyl Chain: The backbone of the fatty acyl portion is a 26-carbon chain. A methyl group is attached to the carbon at position 25. The carbons are numbered starting from the carboxyl carbon (which is bonded to the sulfur atom of Coenzyme A).
- Coenzyme A Moiety: Coenzyme A itself has a complex structure.[1][2][3][4] It consists of:
 - β-Mercaptoethylamine: This is the terminal portion containing the reactive thiol (-SH) group that forms the thioester bond with the acyl group.
 - Pantothenic Acid: This is a vitamin (B5) that is a central component of the Coenzyme A molecule.
 - 3'-Phosphoadenosine Diphosphate: This part of the molecule is derived from ATP and provides a handle for enzyme recognition and binding.

Visualization of the Molecular Structure

To provide a clear representation of the connectivity of these components, a 2D structural diagram is presented below. This diagram illustrates the long, saturated fatty acyl chain with its methyl substituent and the intricate structure of the Coenzyme A moiety attached through the thioester linkage.

Caption: 2D representation of **25-methyhexacosanoyl-CoA** structure.

Experimental Protocols

The structural elucidation of very-long-chain fatty acyl-CoAs like **25-methyhexacosanoyl-CoA** typically relies on advanced analytical techniques. Below are generalized methodologies for key experiments.



Table 1: Experimental Protocols for Structural Analysis



| Experiment | Methodology |
|--|---|
| Mass Spectrometry (MS) | Protocol:1. Prepare a solution of the purified compound in a suitable solvent (e.g., methanol/water with a small amount of formic acid).2. Infuse the sample into an electrospray ionization (ESI) source coupled to a high-resolution mass spectrometer (e.g., Orbitrap or TOF).3. Acquire full scan mass spectra in both positive and negative ion modes to determine the accurate mass of the molecular ion.4. Perform tandem MS (MS/MS) by selecting the parent ion and subjecting it to collision-induced dissociation (CID) to obtain fragment ions. The fragmentation pattern will confirm the fatty acyl chain length and the Coenzyme A structure. |
| Nuclear Magnetic Resonance (NMR) Spectroscopy | Protocol:1. Dissolve a sufficient quantity of the purified compound in a deuterated solvent (e.g., D2O or CD3OD).2. Acquire 1H and 13C NMR spectra to identify the chemical environments of all protons and carbons.3. Perform 2D NMR experiments such as COSY (Correlated Spectroscopy) to establish proton-proton correlations and HSQC (Heteronuclear Single Quantum Coherence) to link protons to their directly attached carbons. These experiments confirm the connectivity of the atoms in the acyl chain and the Coenzyme A moiety, and pinpoint the location of the methyl group. |
| Gas Chromatography-Mass Spectrometry (GC-MS) of the Fatty Acid | Protocol:1. Hydrolyze the thioester bond of 25-methyhexacosanoyl-CoA using a strong base (e.g., KOH) to release the free fatty acid.2. Esterify the resulting 25-methylhexacosanoic acid to a more volatile derivative (e.g., a methyl ester) using a reagent like BF3-methanol.3. Analyze the fatty acid methyl ester (FAME) by GC-MS. The retention time on the GC column |



and the mass spectrum of the FAME will confirm the chain length and the branching position of the methyl group.

Quantitative Data Summary

The following table summarizes key quantitative data for **25-methyhexacosanoyl-CoA**.

Table 2: Physicochemical Data for 25-Methyhexacosanoyl-CoA

| Property | Value |
|----------------------------------|---|
| Chemical Formula | C48H88N7O17P3S |
| Monoisotopic Mass | 1159.5170 Da |
| Average Molecular Weight | 1160.24 g/mol |
| Key MS/MS Fragments (indicative) | Fragments corresponding to the loss of the acyl chain, adenosine monophosphate, and parts of the pantothenate moiety. |

This in-depth guide provides a foundational understanding of the structure of **25-methyhexacosanoyl-CoA**, essential for professionals engaged in related scientific research and development.

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